

Application Notes: High-Throughput Screening with the Agilent RapidFire 365 System

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FAUC 365

Cat. No.: B15575547

[Get Quote](#)

Introduction

The Agilent RapidFire 365 High-throughput Mass Spectrometry System is a sophisticated platform designed to eliminate bottlenecks in the drug discovery pipeline by providing rapid and reliable analysis of samples.^{[1][2]} This technology is particularly advantageous for high-throughput screening (HTS) of large compound libraries, enabling researchers to make faster decisions in the early stages of drug development. By directly interfacing with a mass spectrometer, the RapidFire 365 system allows for the label-free analysis of native compounds, offering a significant advantage over traditional fluorescence- or luminescence-based assays.^[3]

Principle of Operation

The core of the RapidFire 365 system is its ability to perform ultrafast solid-phase extraction (SPE) to purify samples before injection into the mass spectrometer. This process effectively removes salts, buffers, detergents, and other contaminants that can interfere with mass spectrometric analysis.^{[1][2]} The system can handle a 384-well plate in approximately 50 minutes, translating to the analysis of thousands of samples per day.^{[1][2]}

Key Applications in Drug Discovery

- **Primary and Secondary Screening:** Rapidly screen large compound libraries to identify initial hits.

- ADME (Absorption, Distribution, Metabolism, and Excretion) Profiling: Assess the pharmacokinetic properties of lead compounds early in the discovery process.[\[3\]](#)
- Enzyme and Receptor Assays: Directly measure the activity of enzymes and the binding of ligands to receptors without the need for labels or surrogate markers.[\[3\]](#)
- Fragment-Based Screening: Efficiently screen fragment libraries to identify small molecules that bind to a biological target.[\[3\]](#)

Quantitative Data Summary

Parameter	Value	Reference
Sample Throughput	~8-10 seconds per sample	[3]
384-well Plate Analysis Time	~50 minutes	[1] [2]
Samples per 8-hour Shift	Up to 3,840 (ten 384-well plates)	[1] [2]
Unattended Operation	Up to 63 plates (24,192 samples)	[1] [2]
Injection Volume	Variable	N/A
Compatible Mass Spectrometers	Agilent's entire range of mass spectrometers	[3]

Experimental Protocols

General Workflow for a High-Throughput Screening Campaign

- Assay Plate Preparation: Prepare 384-well assay plates containing the biological target, substrate, and test compounds. Incubate the plates for the desired time to allow for the biochemical reaction to occur.
- Sample Submission: Load the assay plates onto the RapidFire 365 system's integrated BenchBot sample handler. The system can accommodate up to 63 microplates for unattended operation.[\[1\]](#)[\[2\]](#)

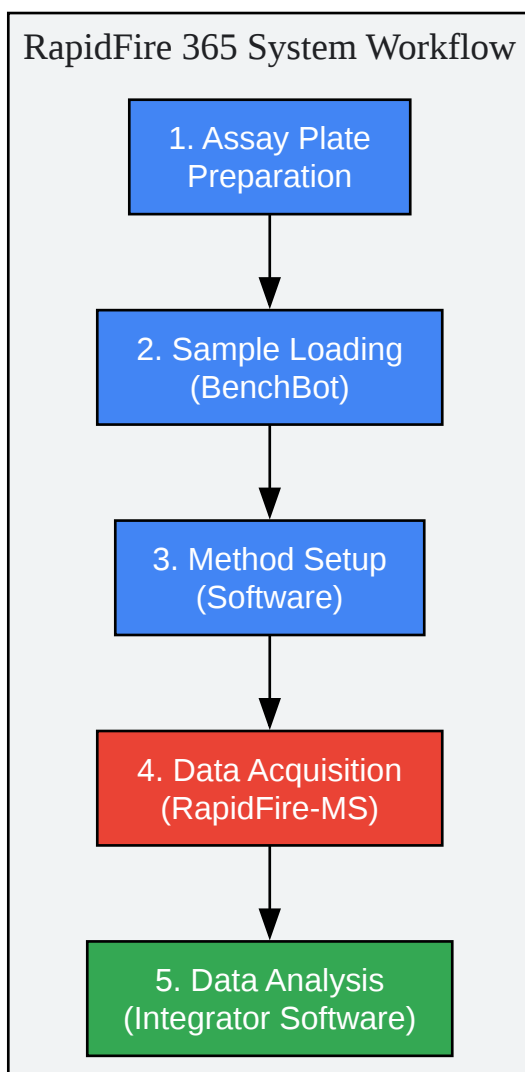
- **Method Setup:** In the RapidFire software, define the analytical method, including the SPE cartridge type, wash and elution solvents, and mass spectrometer parameters for detecting the analyte(s) of interest.
- **Data Acquisition:** Initiate the run. The system will automatically aspirate a small volume from each well, perform the SPE cleanup, and inject the purified sample into the mass spectrometer.
- **Data Analysis:** The RapidFire Integrator software is used for data review and visualization.^[3] The software automatically integrates the mass spectrometry peaks corresponding to the analyte(s) and calculates the desired endpoint (e.g., percent inhibition, IC₅₀).

Detailed Protocol: Enzyme Inhibition Assay

- **Reagent Preparation:**
 - Prepare a stock solution of the enzyme in an appropriate assay buffer.
 - Prepare a stock solution of the substrate in the assay buffer.
 - Serially dilute the test compounds in a suitable solvent (e.g., DMSO).
- **Assay Procedure (in a 384-well plate):**
 - Add 5 µL of the test compound solution to each well.
 - Add 10 µL of the enzyme solution to each well and incubate for 15 minutes at room temperature.
 - Initiate the reaction by adding 10 µL of the substrate solution to each well.
 - Incubate the plate for 60 minutes at 37°C.
 - Stop the reaction by adding 5 µL of a suitable quenching solution (e.g., 1% formic acid).
- **RapidFire-MS Analysis:**
 - Transfer the plate to the RapidFire 365 system.

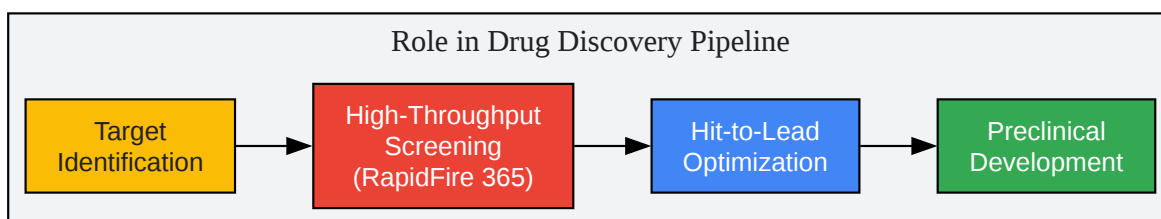
- Set up the analytical method to detect both the substrate and the product of the enzymatic reaction.
- Initiate the data acquisition run.
- Data Interpretation:
 - Calculate the percent inhibition for each compound by comparing the product peak area in the presence of the compound to the control wells (containing no inhibitor).
 - Plot the percent inhibition versus the compound concentration to determine the IC₅₀ value.

Visualizations



[Click to download full resolution via product page](#)

Caption: General workflow of the Agilent RapidFire 365 system.



[Click to download full resolution via product page](#)

Caption: Application in the drug discovery pipeline.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lcms.cz [lcms.cz]
- 2. lcms.cz [lcms.cz]
- 3. labcritics.com [labcritics.com]
- To cite this document: BenchChem. [Application Notes: High-Throughput Screening with the Agilent RapidFire 365 System]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575547#fauc-365-for-high-throughput-screening\]](https://www.benchchem.com/product/b15575547#fauc-365-for-high-throughput-screening)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com